

An In-depth Technical Guide to the Physicochemical Properties of 4-Chloroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloroaniline

Cat. No.: B138754

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4-Chloroaniline** (CAS No: 106-47-8), a key intermediate in the synthesis of pharmaceuticals, dyes, and pesticides.^{[1][2][3]} The document details established physicochemical data, outlines standardized experimental protocols for their determination, and presents a logical workflow for these analytical procedures.

Physicochemical Data of 4-Chloroaniline

4-Chloroaniline, with the chemical formula $\text{ClC}_6\text{H}_4\text{NH}_2$, is a pale yellow or white crystalline solid at room temperature.^{[2][4][5][6]} Its physical properties are critical for handling, process development, and quality control in a research and manufacturing setting. The melting and boiling points are fundamental indicators of purity. Pure crystalline compounds typically exhibit a sharp melting point, whereas impurities tend to depress the melting point and broaden its range.^{[7][8]}

The experimentally determined melting and boiling points for **4-Chloroaniline** from various sources are summarized below.

Property	Value (°C)	Value (°F)	Source(s)
Melting Point	66 - 69	151 - 156	[9]
67 - 70	153 - 158	[1][2][10][11]	
69.5	157.1	[1][2][4]	
70.0	158	[12]	
69 - 72.5	156.2 - 162.5	[13]	
72.5	162.5	[3][6]	
Boiling Point	232	450	[1][2][3][4][9][10][11] [12][14]
230.5	446.9	[15]	

Note: The slight variations in reported values can be attributed to differences in experimental conditions and the purity of the sample.

Experimental Protocols

Accurate determination of melting and boiling points is essential for compound identification and purity assessment.[8] The following sections describe standard laboratory procedures for these measurements.

This method relies on heating a small sample in a capillary tube within a calibrated apparatus and observing the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (sealed at one end)
- Calibrated thermometer
- Sample of **4-Chloroaniline** (finely powdered)

Procedure:

- **Sample Preparation:** A small amount of dry, finely powdered **4-Chloroaniline** is introduced into the open end of a glass capillary tube.^[16] The tube is then tapped gently to pack the sample into the sealed end, achieving a sample height of 2-3 mm.^[17]
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb to ensure thermal equilibrium.^[17]
- **Heating:** The apparatus is heated at a steady, rapid rate until the temperature is approximately 15-20°C below the expected melting point of **4-Chloroaniline**.^[17]
- **Measurement:** The heating rate is then reduced significantly to about 1-2°C per minute.^[18] This slow rate is critical for an accurate reading.
- **Data Recording:** Two temperatures are recorded to define the melting range:
 - T1: The temperature at which the first droplet of liquid becomes visible.^{[8][17]}
 - T2: The temperature at which the entire sample has completely melted into a clear liquid.^{[8][17]}
- **Purity Assessment:** A narrow melting range (e.g., 0.5-1°C) is indicative of a pure compound. A broad range suggests the presence of impurities.^[8]

This micro-method is suitable for determining the boiling point of small quantities of a substance. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.^{[19][20]}

Apparatus:

- Thiele tube
- High-boiling point liquid (e.g., mineral oil or liquid paraffin)
- Small test tube (fusion tube)
- Glass capillary tube (sealed at one end)

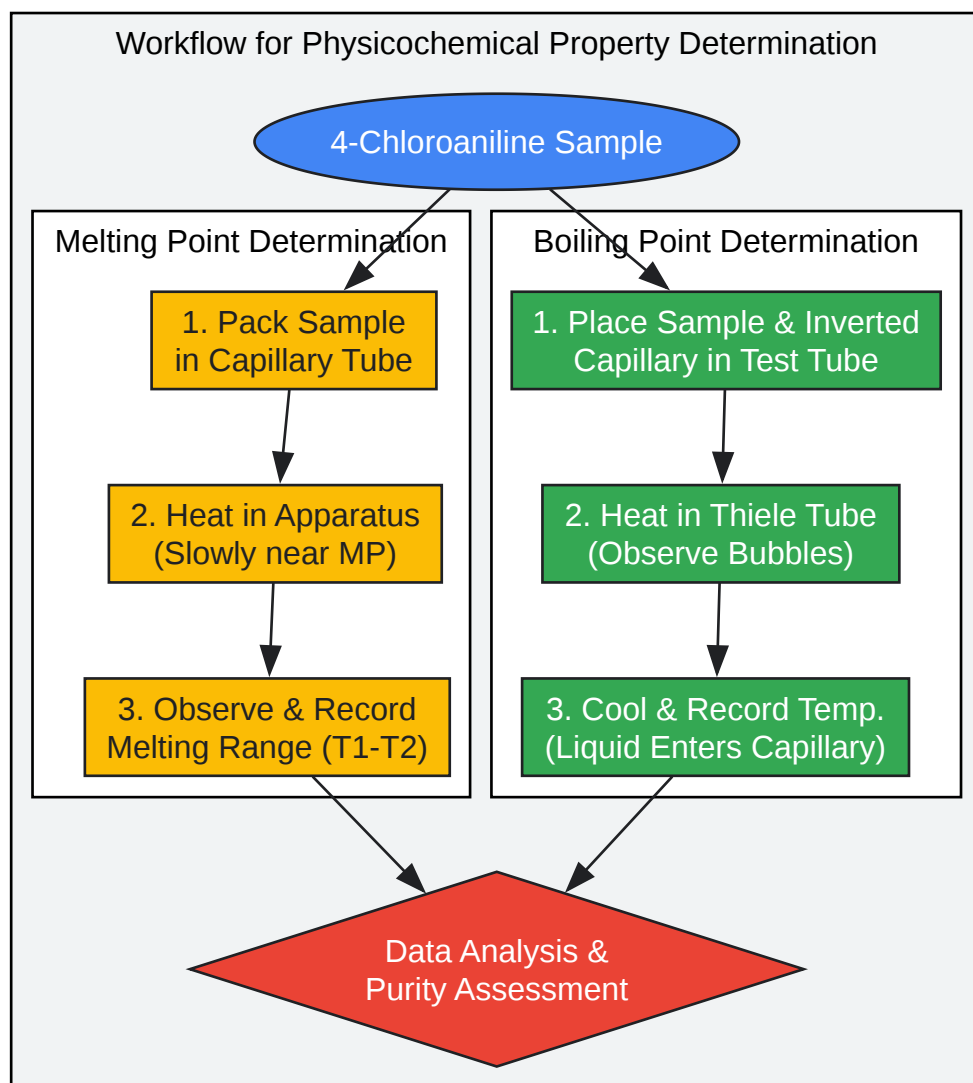
- Calibrated thermometer
- Bunsen burner or hot plate

Procedure:

- Sample Preparation: The **4-Chloroaniline** sample is placed in the small test tube to a depth of about 1-2 cm.
- Capillary Insertion: A capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid in the test tube.[\[19\]](#)
- Apparatus Assembly: The test tube is attached to the thermometer using a rubber band or wire. The assembly is then clamped inside a Thiele tube containing mineral oil, ensuring the sample is below the oil level.[\[19\]](#)
- Heating: The side arm of the Thiele tube is gently and continuously heated.[\[19\]](#) This design promotes uniform heating of the oil via convection currents.
- Observation: As the temperature rises, air trapped in the capillary tube will escape. As the liquid's boiling point is reached and exceeded, a rapid and continuous stream of bubbles will emerge from the capillary's open end.[\[19\]](#)[\[20\]](#)
- Measurement: Once a steady stream of bubbles is observed, the heat source is removed. The apparatus is allowed to cool slowly.
- Data Recording: The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[19\]](#) This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.

Visualization of Analytical Workflow

The logical flow for the determination and verification of the physical properties of **4-Chloroaniline** is illustrated below. This workflow outlines the key stages from sample preparation to final data analysis.



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Caption: Workflow for determining melting and boiling points.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 4-Chloroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b138754#melting-point-and-boiling-point-of-4-chloroaniline]

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